

An In-depth Technical Guide to the Physicochemical Properties of 4-Methoxycinnamyl Alcohol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxycinnamyl alcohol

Cat. No.: B162055

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Methoxycinnamyl alcohol**. The information is curated for professionals in research and development, with a focus on data presentation, experimental context, and visual representation of key processes.

Core Physicochemical Data

4-Methoxycinnamyl alcohol, also known as (E)-3-(4-methoxyphenyl)prop-2-en-1-ol, is a phenylpropanoid that has been isolated from natural sources such as *Foeniculum vulgare* and the rhizomes of *Etlingera pavieana*.^{[1][2][3]} It is recognized for its potential biological activities, including cytotoxic effects against various cancer cell lines.^{[4][5]} The following table summarizes its key physicochemical properties.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ O ₂	[3][6][7][8]
Molecular Weight	164.20 g/mol	[3][6][7]
CAS Number	53484-50-7	[1][8][9][10]
Appearance	Powder	[3][9][10]
Purity	≥97%	[2][4][8][10]
Boiling Point	315.70 °C (estimated)	[6]
Flash Point	146.70 °C (estimated)	[6]
Solubility	Water: 4822 mg/L @ 25 °C (estimated) Organic Solvents: Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[1][3][6][10]
logP (o/w)	1.640 (estimated)	[6]
XlogP3	2.10 (estimated)	[2][6]

Experimental Protocols

The characterization of **4-Methoxycinnamyl alcohol** involves standard analytical techniques to confirm its identity, purity, and structure.

a. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To elucidate the carbon-hydrogen framework of the molecule.
- Methodology:
 - A sample of **4-Methoxycinnamyl alcohol** is dissolved in a deuterated solvent, such as Chloroform-d (CDCl₃).
 - The solution is placed in an NMR tube.

- ^1H NMR and ^{13}C NMR spectra are acquired using a high-field NMR spectrometer (e.g., 400 MHz).[11]
- Chemical shifts (δ) are reported in parts per million (ppm) relative to an internal standard, typically tetramethylsilane (TMS) or the residual solvent peak.[11]
- Data analysis involves interpreting the chemical shifts, integration values (for ^1H NMR), and coupling constants (J) to assign protons and carbons to the molecular structure.

b. Infrared (IR) Spectroscopy

- Objective: To identify the functional groups present in the molecule.
- Methodology:
 - A small amount of the solid sample can be analyzed directly using an Attenuated Total Reflectance (ATR) accessory on an FTIR spectrometer.
 - Alternatively, the sample can be prepared as a KBr pellet or as a mull in Nujol.
 - The spectrometer scans the sample with infrared radiation, and the resulting spectrum shows absorption bands corresponding to specific vibrational frequencies of the functional groups (e.g., O-H stretch for the alcohol, C=C stretch for the alkene and aromatic ring, and C-O stretch for the ether).

c. Mass Spectrometry (MS)

- Objective: To determine the molecular weight and fragmentation pattern of the molecule.
- Methodology:
 - The sample is introduced into the mass spectrometer, often via Gas Chromatography (GC-MS) for volatile compounds.
 - The molecules are ionized, commonly using Electron Ionization (EI).
 - The instrument separates the resulting ions based on their mass-to-charge ratio (m/z).

- The resulting mass spectrum will show a molecular ion peak corresponding to the molecular weight of **4-Methoxycinnamyl alcohol** (164.20 g/mol), along with fragment ions that can be used to deduce the structure.

d. High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity of the compound.^[4]
- Methodology:
 - A solution of **4-Methoxycinnamyl alcohol** is prepared in a suitable solvent (e.g., acetonitrile or methanol).
 - The solution is injected into an HPLC system equipped with a suitable column (e.g., C18 reverse-phase).
 - A mobile phase (a mixture of solvents like acetonitrile and water) is pumped through the column to separate the components of the sample.
 - A detector (e.g., UV-Vis) is used to detect the compound as it elutes from the column.
 - The purity is determined by the relative area of the peak corresponding to **4-Methoxycinnamyl alcohol** in the resulting chromatogram.

Synthesis and Characterization Workflow

4-Methoxycinnamyl alcohol can be synthesized via the reduction of 4-methoxycinnamaldehyde. The general workflow for its synthesis and subsequent characterization is outlined below.

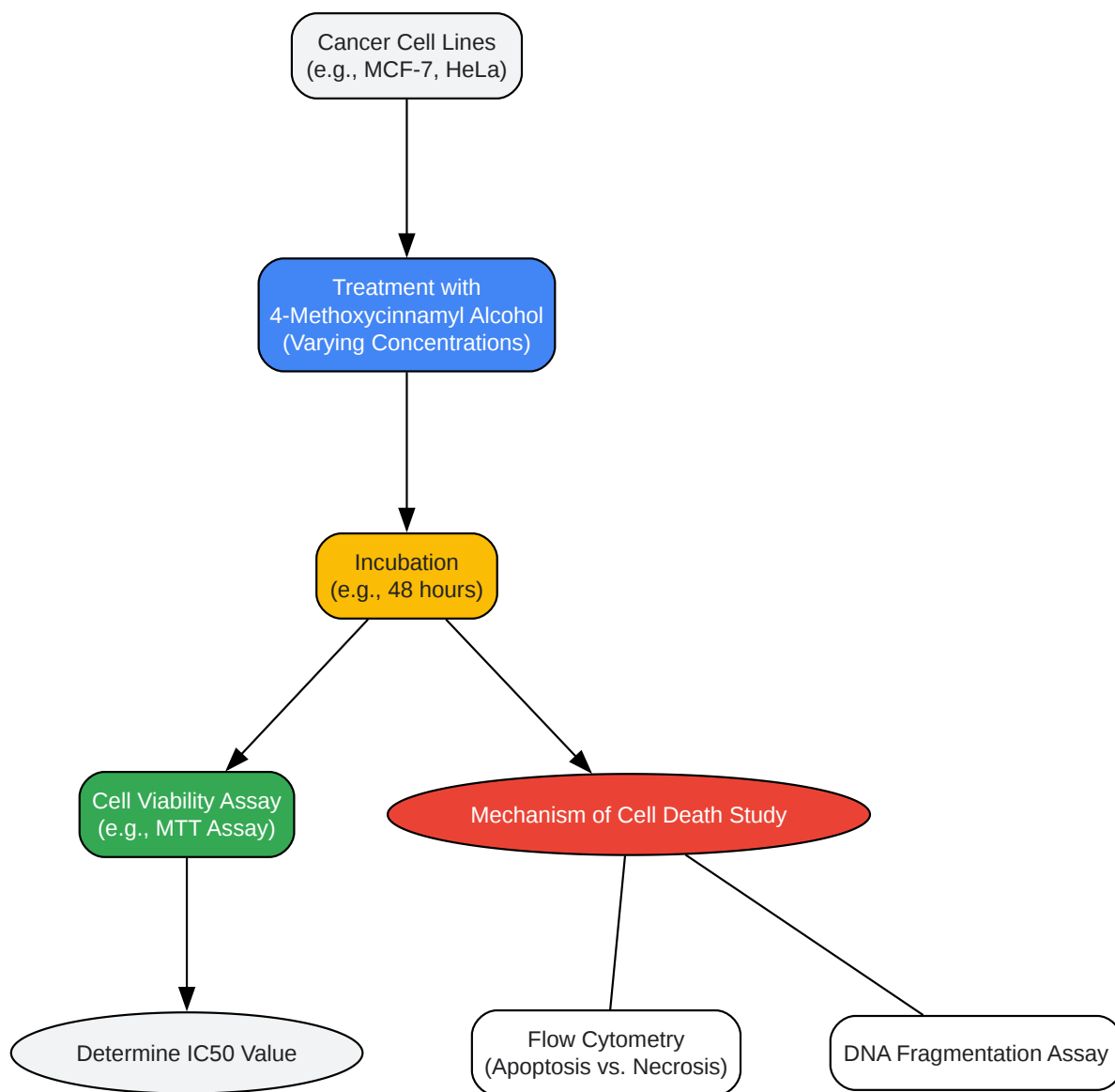


[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis and characterization of **4-Methoxycinnamyl alcohol**.

Biological Activity Workflow: Cytotoxicity Assessment

Research has shown that **4-Methoxycinnamyl alcohol** exhibits cytotoxic activity against cancer cell lines such as MCF-7, HeLa, and DU145.^{[4][5]} Studies suggest it induces cell necrosis rather than apoptosis.^{[4][5]} The following diagram illustrates a typical workflow for assessing the cytotoxic effects of a compound.



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for investigating the cytotoxic effects of a chemical compound.

Safety and Handling

While specific GHS classification for **4-Methoxycinnamyl alcohol** is not consistently found, general laboratory safety precautions for handling chemical powders should be observed. For the related compound, 4-Methoxybenzyl alcohol, safety data indicates it can cause skin and serious eye irritation, and may cause an allergic skin reaction.[12][13]

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side-shields, and a lab coat.[13][14]
- Handling: Avoid breathing dust, fumes, or vapors.[12] Handle in a well-ventilated area. Wash hands thoroughly after handling.[12]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.[9]
- First Aid:
 - In case of eye contact: Rinse cautiously with water for several minutes.[12][13]
 - In case of skin contact: Wash with plenty of soap and water.[12][13]
 - If inhaled: Move person to fresh air.[13]
 - If swallowed: Rinse mouth with water.[13]

For all exposures, seek medical attention if symptoms persist.[13] This information is for research purposes only and the compound is not for human or veterinary use.[2][9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Methoxycinnamyl alcohol | CAS:53484-50-7 | Phenylpropanoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. (E)-4-methoxycinnamyl alcohol, 53484-50-7 [thegoodscentcompany.com]

- 3. 4-Methoxycinnamyl alcohol | CAS:53484-50-7 | Manufacturer ChemFaces [chemfaces.com]
- 4. 4-Methoxycinnamyl alcohol | 53484-50-7 | MOLNOVA [molnova.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. 4-methoxycinnamyl alcohol, 17581-85-0 [thegoodscentcompany.com]
- 7. GSRS [gsrs.ncats.nih.gov]
- 8. 4-Methoxycinnamyl alcohol 97.00% | CAS: 53484-50-7 | AChemBlock [achemblock.com]
- 9. biocrick.com [biocrick.com]
- 10. chemfaces.com [chemfaces.com]
- 11. rsc.org [rsc.org]
- 12. assets.thermofisher.com [assets.thermofisher.com]
- 13. cdhfinechemical.com [cdhfinechemical.com]
- 14. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 4-Methoxycinnamyl Alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162055#physicochemical-properties-of-4-methoxycinnamyl-alcohol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com